

# Introduction: A Versatile Building Block in Modern Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 4-(*t*-Butoxy)-2-chlorophenylboronic acid

CAS No.: 2096329-86-9

Cat. No.: B3060236

[Get Quote](#)

(4-(tert-butyl)-2-chlorophenyl)boronic acid is a substituted arylboronic acid that has emerged as a valuable reagent in organic synthesis, particularly in the realm of palladium-catalyzed cross-coupling reactions. Its unique substitution pattern—a sterically demanding tert-butyl group and an electron-withdrawing chlorine atom—imparts specific reactivity and solubility properties that are highly sought after in the construction of complex organic molecules. These molecules often form the backbone of novel pharmaceuticals, agrochemicals, and advanced materials.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

Boronic acids, in general, are appreciated for their stability, low toxicity, and ease of handling compared to other organometallic reagents.<sup>[3]</sup> They are key participants in the Suzuki-Miyaura coupling reaction, a Nobel Prize-winning method for forming carbon-carbon bonds.<sup>[4]</sup><sup>[5]</sup> The subject of this guide, with its specific functionalities, offers chemists a tool to introduce a substituted phenyl moiety into a target structure, enabling the exploration of new chemical space and the development of molecules with tailored properties.

## Physicochemical Properties

A clear understanding of a reagent's physical and chemical properties is fundamental to its effective use in the laboratory. The table below summarizes the key characteristics of (4-(tert-butyl)-2-chlorophenyl)boronic acid.

| Property            | Value                                             | Source(s) |
|---------------------|---------------------------------------------------|-----------|
| CAS Number          | 2756573-70-1                                      | [6][7]    |
| Molecular Formula   | C <sub>10</sub> H <sub>14</sub> BClO <sub>2</sub> | [6][7]    |
| Molecular Weight    | 212.48 g/mol                                      | [7]       |
| Physical Form       | Solid                                             | [6]       |
| Purity              | Typically ≥95%                                    | [6][7]    |
| Storage Temperature | 2-8°C                                             | [7]       |
| InChI Key           | LOCKMFCYULAPJV-UHFFFAOYSA-N                       | [6][7]    |

Caption: Chemical Structure of (4-(tert-butyl)-2-chlorophenyl)boronic acid

## Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

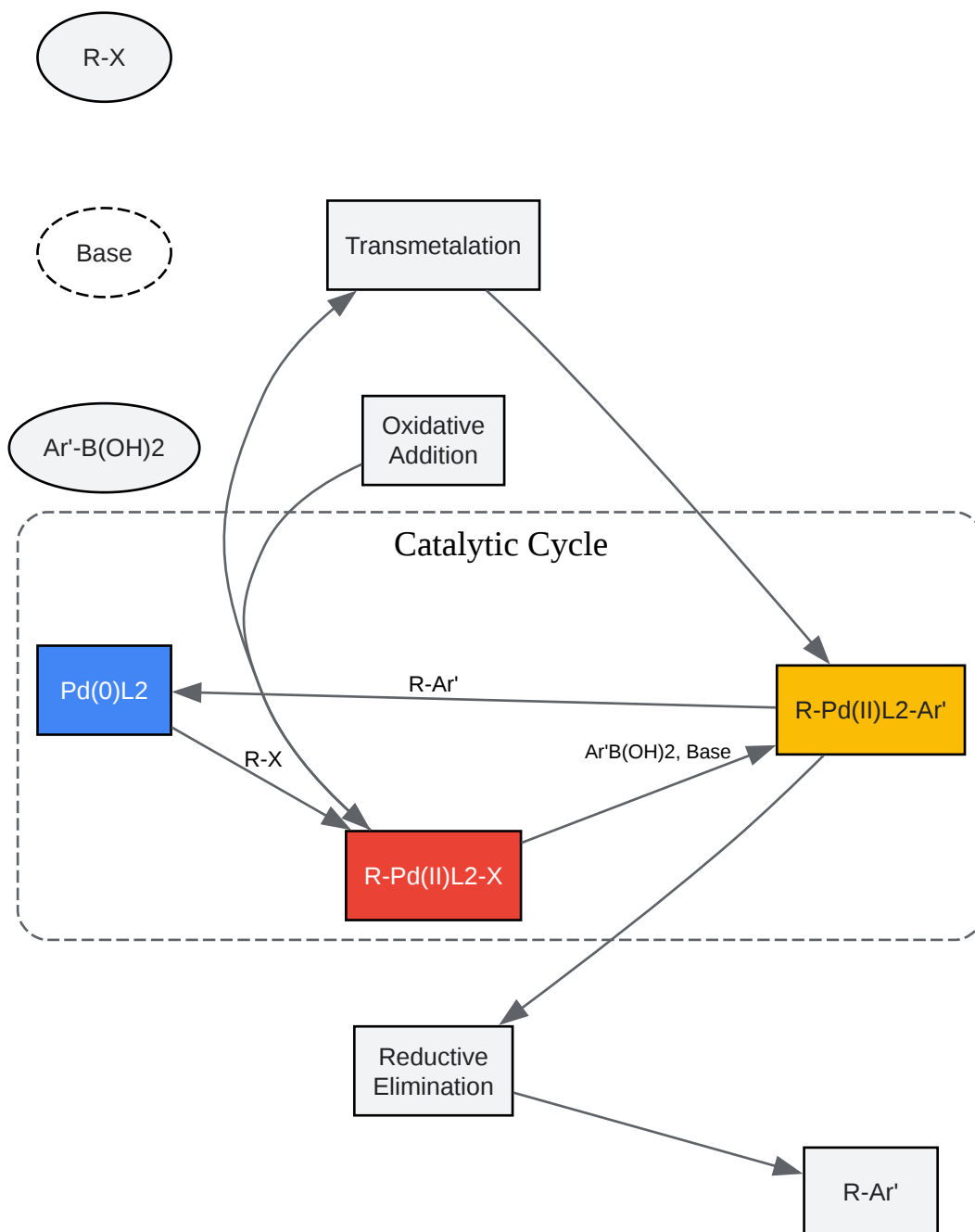
The primary utility of (4-(tert-butyl)-2-chlorophenyl)boronic acid lies in its application as a coupling partner in the Suzuki-Miyaura reaction.[1][2] This reaction facilitates the formation of a carbon-carbon bond between the boronic acid's aryl group and an organic halide or triflate, catalyzed by a palladium complex.[5]

## Mechanistic Overview

The catalytic cycle of the Suzuki-Miyaura reaction is a well-established process involving three key steps:

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the carbon-halide bond of the coupling partner (e.g., an aryl bromide), forming a Pd(II) complex.

- Transmetalation: The organic group from the boronic acid is transferred to the palladium center. This step is typically facilitated by a base, which activates the boronic acid.[8]
- Reductive Elimination: The two organic partners on the palladium complex are coupled, forming the new carbon-carbon bond and regenerating the Pd(0) catalyst, which can then re-enter the catalytic cycle.[5]



[Click to download full resolution via product page](#)

Caption: Generalized Mechanism of the Suzuki-Miyaura Coupling Reaction

The presence of the ortho-chloro substituent on (4-(tert-butyl)-2-chlorophenyl)boronic acid can influence the reaction by sterically hindering the approach to the boronic acid group, potentially requiring more forcing reaction conditions or specialized catalyst systems.<sup>[4]</sup> Conversely, the electron-withdrawing nature of the chlorine can affect the electronic properties of the resulting biaryl product. The bulky tert-butyl group enhances solubility in organic solvents.

## Experimental Protocol: A Representative Suzuki-Miyaura Coupling

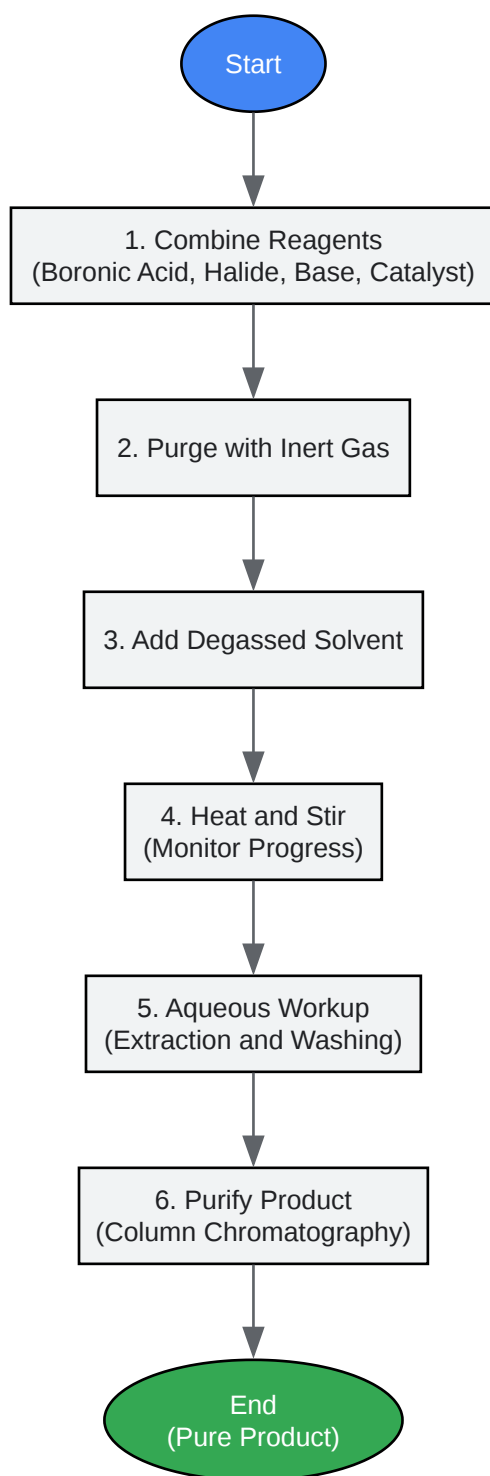
The following is a generalized, yet detailed, protocol for a Suzuki-Miyaura coupling reaction using (4-(tert-butyl)-2-chlorophenyl)boronic acid. This protocol should be adapted based on the specific substrate and laboratory conditions.

### Reagents and Equipment

- (4-(tert-butyl)-2-chlorophenyl)boronic acid
- Aryl halide (e.g., 2-bromopyridine)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ )
- Base (e.g.,  $\text{K}_2\text{CO}_3$  or  $\text{Cs}_2\text{CO}_3$ )
- Solvent (e.g., a mixture of toluene and water, or dioxane)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and heat plate
- Inert atmosphere setup (e.g., nitrogen or argon balloon)
- Standard workup and purification equipment (separatory funnel, rotary evaporator, silica gel for chromatography)

## Step-by-Step Procedure

- **Reaction Setup:** To a dry round-bottom flask, add the aryl halide (1.0 eq), (4-(tert-butyl)-2-chlorophenyl)boronic acid (1.2-1.5 eq), the base (2.0-3.0 eq), and the palladium catalyst (0.01-0.05 eq).
- **Inert Atmosphere:** Seal the flask with a septum and purge with an inert gas (nitrogen or argon) for 5-10 minutes.
- **Solvent Addition:** Add the degassed solvent(s) via syringe.
- **Reaction:** Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir vigorously for the required time (monitored by TLC or LC-MS).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for a Suzuki-Miyaura Coupling Reaction

## Safety, Handling, and Storage

As with all chemical reagents, proper safety precautions must be observed when handling (4-(tert-butyl)-2-chlorophenyl)boronic acid.

- Handling: Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.<sup>[9]</sup> Avoid inhalation of dust and contact with skin and eyes.<sup>[10]</sup> Handle in a well-ventilated area or a fume hood.<sup>[9][10]</sup>
- Storage: Store in a tightly sealed container in a cool, dry place.<sup>[9][10]</sup> The recommended storage temperature is between 2-8°C.<sup>[7]</sup>
- In case of exposure:
  - Skin contact: Wash with plenty of soap and water.<sup>[9]</sup>
  - Eye contact: Rinse cautiously with water for several minutes.
  - Inhalation: Move to fresh air.
  - Ingestion: Rinse mouth and seek medical attention.

## Conclusion

(4-(tert-butyl)-2-chlorophenyl)boronic acid is a valuable and versatile building block in modern organic chemistry. Its utility, primarily demonstrated in Suzuki-Miyaura cross-coupling reactions, allows for the synthesis of complex biaryl compounds that are of significant interest to the pharmaceutical and materials science industries. A thorough understanding of its properties, reactivity, and handling requirements is essential for its safe and effective application in the laboratory. As the demand for novel and structurally diverse molecules continues to grow, the importance of specialized reagents like this boronic acid will undoubtedly increase.

## References

- (4-(tert-butyl)-2-chlorophenyl)boronic acid | 2756573-70-1 - Sigma-Aldrich.
- (4-(tert-butyl)-2-chlorophenyl)boronic acid | 2756573-70-1.
- (4-(tert-butyl)-2-chlorophenyl)boronic acid - MilliporeSigma.
- Material Safety D
- 4 - Organic Syntheses Procedure.

- Suzuki-Miyaura Cross-Coupling Reaction Catalyzed by 4,4'-tBu<sub>2</sub>-2,2'-dipyridyl-palladium(II) Dichloride Complex in Aqueous Solvent Under Aerobic Condition | Asian Journal of Chemistry.
- 4-(tert-Butoxy)phenylboronic Acid - CymitQuimica.
- 4-Butoxy-3-chlorophenylboronic acid - MySkinRecipes.
- Safety D
- (4-(tert-Butoxycarbonyl)-5-chloro-2-fluorophenyl)boronic acid - Sigma-Aldrich.
- (4-(tert-butyl)-2-chlorophenyl)boronic acid.
- What are the applications of 4-Chlorophenylboronic acid? - FAQ - Guidechem.
- SAFETY D
- Suzuki Coupling - Organic Chemistry Portal.
- Organoborane coupling reactions (Suzuki coupling) - PMC - NIH.
- Electronic Supplementary Inform
- CN105017301A - Method for preparing tert-butoxycarbonyl phenylboronic acid - Google P
- Suzuki-Miyaura Coupling - Chemistry LibreTexts.
- Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applic
- Suzuki-Miyaura Cross Coupling Reaction - Tokyo Chemical Industry.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 4-Butoxy-3-chlorophenylboronic acid [[myskinrecipes.com](https://myskinrecipes.com)]
- 2. [guidechem.com](https://guidechem.com) [[guidechem.com](https://guidechem.com)]
- 3. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Organoborane coupling reactions (Suzuki coupling) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 6. (4-(tert-butyl)-2-chlorophenyl)boronic acid [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. (4-(tert-butyl)-2-chlorophenyl)boronic acid | 2756573-70-1 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 8. Suzuki Coupling [[organic-chemistry.org](https://organic-chemistry.org)]

- [9. staging.keyorganics.net \[staging.keyorganics.net\]](#)
- [10. pipharm.com \[pipharm.com\]](#)
- To cite this document: BenchChem. [Introduction: A Versatile Building Block in Modern Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3060236/docs#introduction-a-versatile-building-block-in-modern-organic-synthesis\]](https://www.benchchem.com/product/b3060236/docs#introduction-a-versatile-building-block-in-modern-organic-synthesis)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)